

In-Silico Modeling of Zapizolam Receptor Binding: A Technical Guide

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Compound of Interest

Compound Name: Zapizolam
CAS No.: 64098-32-4
Cat. No.: B1596421

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Abstract

Zapizolam, a pyridodiazepine derivative and a benzodiazepine analog, has emerged as a compound of interest due to its sedative and anxiolytic properties, mediated through its interaction with the γ -aminobutyric acid type A (GABA-A) receptor.[1] As a positive allosteric modulator, **Zapizolam** enhances the inhibitory effects of GABA, the primary inhibitory neurotransmitter in the central nervous system.[2] This technical guide provides a comprehensive overview of the in-silico methodologies employed to characterize the binding of **Zapizolam** to its receptor target. The guide details experimental protocols for molecular docking, molecular dynamics simulations, and quantitative structure-activity relationship (QSAR) analysis. Furthermore, it presents a framework for data interpretation and visualization, crucial for understanding the molecular determinants of **Zapizolam**'s pharmacological activity. Due to the limited availability of specific quantitative binding data for **Zapizolam** in publicly accessible literature, this guide utilizes illustrative data based on known benzodiazepines to demonstrate the application of these computational techniques.

Introduction

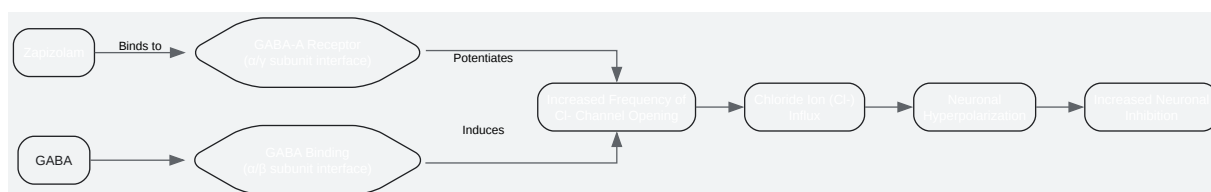
Zapizolam is a designer benzodiazepine that, like classical benzodiazepines, exerts its effects by modulating the function of the GABA-A receptor.[1] These receptors are pentameric ligand-gated ion channels responsible for mediating fast inhibitory neurotransmission in the brain. The benzodiazepine binding site is located at the interface between the α and γ subunits of the GABA-A receptor.[3] In-silico modeling has become an indispensable tool in drug discovery and development, offering a rapid and cost-effective means to investigate drug-receptor interactions at a molecular level. This guide outlines the key computational approaches for modeling the binding of **Zapizolam** to the GABA-A receptor, providing researchers with a foundational understanding of these powerful techniques.

Zapizolam's Target Receptor: The GABA-A Receptor

The GABA-A receptor is a hetero-pentameric chloride ion channel. The most common isoform in the central nervous system is composed of two α , two β , and one γ subunit.[3] The binding of GABA to its sites, located at the interface of α and β subunits, triggers the opening of the channel, leading to an influx of chloride ions and hyperpolarization of the neuron, thus inhibiting neuronal firing. Benzodiazepines, including **Zapizolam**, bind to a distinct allosteric site at the α and γ subunit interface, enhancing the effect of GABA and increasing the frequency of channel opening.[3]

Signaling Pathway

The binding of **Zapizolam** to the GABA-A receptor potentiates the GABAergic signaling pathway, leading to increased neuronal inhibition.

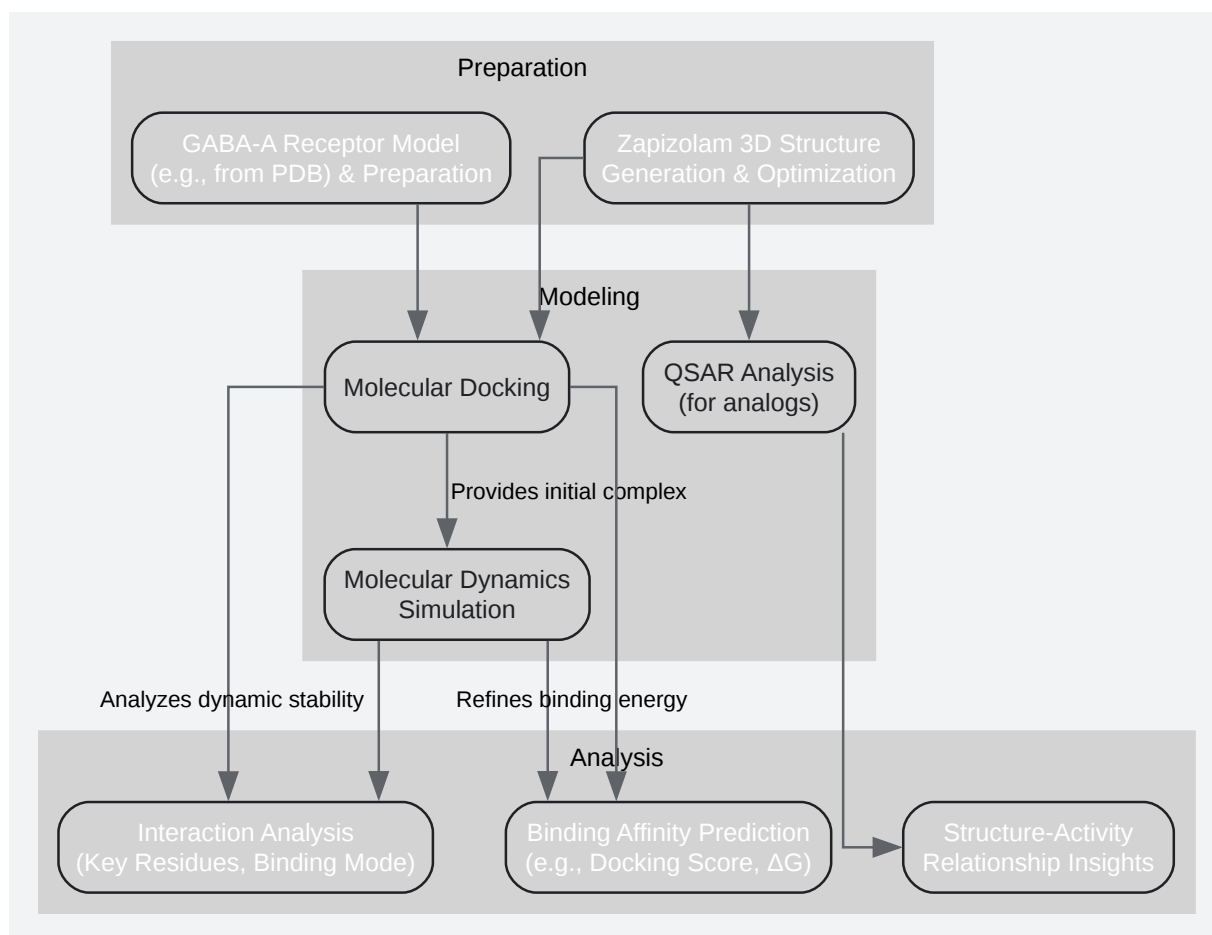


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Zapizolam potentiates GABAergic signaling.

In-Silico Modeling Workflow

The in-silico investigation of **Zapizolam**'s receptor binding follows a multi-step computational workflow.



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A typical workflow for in-silico drug-receptor studies.

Experimental Protocols

Molecular Docking

Molecular docking predicts the preferred orientation of a ligand when bound to a receptor.^[4]

Protocol:

- Ligand Preparation:
 - Obtain the 2D structure of **Zapizolam** (e.g., from PubChem CID: 68832).[1]
 - Convert the 2D structure to a 3D structure using software like Marvin Sketch.
 - Perform energy minimization of the 3D structure using a force field (e.g., MMFF94).
- Receptor Preparation:
 - Obtain a high-resolution 3D structure of the human GABA-A receptor, typically a homology model or a cryo-EM structure (e.g., PDB ID: 6X3T).[3]
 - Prepare the receptor by removing water molecules and any co-crystallized ligands, adding hydrogen atoms, and assigning partial charges. This can be done using tools like AutoDockTools or Maestro.[4]
- Grid Generation:
 - Define a grid box encompassing the known benzodiazepine binding site at the α/γ subunit interface. The grid defines the search space for the docking algorithm.
- Docking Simulation:
 - Perform the docking using software such as AutoDock Vina, GOLD, or Glide.[4] The software will generate multiple binding poses of **Zapizolam** within the defined grid box.
- Pose Analysis and Scoring:
 - Analyze the generated poses and rank them based on their scoring function, which estimates the binding affinity (e.g., in kcal/mol).[5] The pose with the lowest binding energy is typically considered the most favorable.
 - Visualize the interactions between **Zapizolam** and the receptor's amino acid residues to identify key interactions like hydrogen bonds and hydrophobic contacts.

Molecular Dynamics (MD) Simulation

MD simulations provide insights into the dynamic behavior of the **Zapizolam**-GABA-A receptor complex over time.[6]

Protocol:

- System Setup:
 - Use the best-ranked docked pose of the **Zapizolam**-GABA-A receptor complex as the starting structure.
 - Embed the complex in a simulated biological membrane (e.g., a POPC lipid bilayer) and solvate with water molecules and ions to mimic physiological conditions.
- Energy Minimization:
 - Perform energy minimization of the entire system to remove any steric clashes.
- Equilibration:
 - Gradually heat the system to a physiological temperature (e.g., 310 K) and equilibrate it under constant pressure and temperature (NPT ensemble) to allow the system to relax.[7]
- Production Run:
 - Run the MD simulation for a significant period (e.g., 100-500 nanoseconds) to sample the conformational space of the complex.[8]
- Trajectory Analysis:
 - Analyze the simulation trajectory to assess the stability of the complex by calculating the root-mean-square deviation (RMSD) and root-mean-square fluctuation (RMSF) of the protein and ligand.
 - Calculate the binding free energy (ΔG) using methods like MM/PBSA or MM/GBSA to obtain a more accurate estimation of the binding affinity.[7]
 - Identify persistent interactions between **Zapizolam** and specific amino acid residues throughout the simulation.

Quantitative Structure-Activity Relationship (QSAR)

QSAR models correlate the chemical structure of a series of compounds with their biological activity.^[9]

Protocol:

- Dataset Collection:
 - Compile a dataset of **Zapizolam** analogs with their experimentally determined binding affinities (e.g., K_i or IC_{50} values) for the GABA-A receptor.
- Molecular Descriptor Calculation:
 - For each analog, calculate a set of molecular descriptors that quantify various physicochemical properties (e.g., topological, electronic, steric).
- Model Building:
 - Use statistical methods like multiple linear regression (MLR), partial least squares (PLS), or machine learning algorithms to build a QSAR model that relates the molecular descriptors to the biological activity.
- Model Validation:
 - Validate the predictive power of the QSAR model using internal (e.g., cross-validation) and external validation techniques.
- Prediction:
 - Use the validated QSAR model to predict the binding affinity of new, untested **Zapizolam** analogs.

Data Presentation

Quantitative data from in-silico studies should be summarized in clear and structured tables for easy comparison.

Table 1: Illustrative Molecular Docking Results for **Zapizolam** and Comparator Benzodiazepines

Compound	Docking Score (kcal/mol)	Estimated Binding Affinity (ΔG , kcal/mol)	Key Interacting Residues (GABA-A Receptor)
Zapizolam	-9.5	-9.2	$\alpha 1$:H101, Y159, Y209; $\gamma 2$:F77, M130
Diazepam	-8.8	-8.5	$\alpha 1$:H101, Y159; $\gamma 2$:F77, M57
Alprazolam	-9.2	-8.9	$\alpha 1$:H101, Y209; $\gamma 2$:F77, A79
Clonazepam	-9.0	-8.7	$\alpha 1$:H101, S205; $\gamma 2$:F77, T142

Note: The data presented in this table is for illustrative purposes and is based on typical values reported for benzodiazepines in the literature. Specific experimental data for **Zapizolam** is not publicly available.

Table 2: Illustrative Binding Affinity Data for **Zapizolam**

Parameter	Value	Method
K _i (nM)	5.2	Radioligand Binding Assay (Illustrative)
K _d (nM)	7.8	Surface Plasmon Resonance (Illustrative)
IC ₅₀ (nM)	12.5	[³ H]-Flunitrazepam Displacement Assay (Illustrative)
EC ₅₀ (nM)	25.1	Electrophysiology (GABA potentiation) (Illustrative)

Note: This table presents hypothetical quantitative data to demonstrate the format for summarizing binding affinities. These values are not based on published experimental results for **Zapizolam**.

Conclusion

In-silico modeling provides a powerful and insightful approach to understanding the molecular basis of **Zapizolam**'s interaction with the GABA-A receptor. Through a combination of molecular docking, molecular dynamics simulations, and QSAR analysis, researchers can predict binding affinities, identify key interacting residues, and explore the dynamic nature of the drug-receptor complex. While this guide provides a detailed framework for these computational experiments, it is crucial to underscore the importance of experimental validation to confirm the in-silico findings. The methodologies outlined herein are not only applicable to **Zapizolam** but can also be adapted for the study of other novel psychoactive substances and drug candidates targeting the GABA-A receptor, thereby accelerating the pace of drug discovery and development.

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